

Technical Guide: Physicochemical Properties of Neolitsine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Neolitsine**
Cat. No.: **B130865**

[Get Quote](#)

This document provides a concise summary of the molecular formula and molecular weight for the compound **Neolitsine**, intended for researchers, scientists, and professionals in drug development.

Core Data

The fundamental physicochemical properties of **Neolitsine** are detailed below. This information is critical for experimental design, dosage calculations, and analytical characterization.

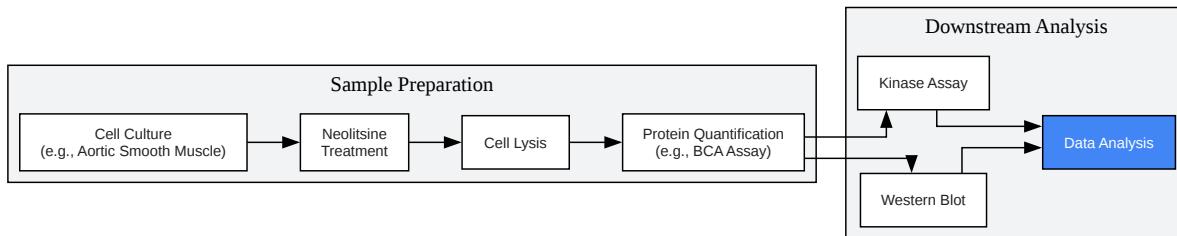
| Property | Value | Source |
|-------------------|------------------------|---|
| Molecular Formula | <chem>C19H17NO4</chem> | [1] [2] |
| Molecular Weight | 323.34 g/mol | [1] [2] |

Experimental Context and Signaling

While detailed experimental protocols for the determination of these values are not provided in the search results, the molecular formula is typically determined through methods such as high-resolution mass spectrometry (HRMS) and elemental analysis. The molecular weight is a calculated value based on the molecular formula.

Neolitsine's biological activity is an area of active research. To illustrate a hypothetical experimental workflow for investigating its effects on a signaling pathway, the following diagram

is provided.



[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for studying **Neolitsine**'s effect on protein expression and kinase activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. abmole.com [abmole.com]
- 2. Neolitsine | C19H17NO4 | CID 10064778 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of Neolitsine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b130865#neolitsine-molecular-formula-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com